

# CAS number and IUPAC name for 5-cyanopentanamide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 5-cyanopentanamide

Cat. No.: B041375

[Get Quote](#)

## In-Depth Technical Guide to 5-Cyanopentanamide

CAS Number: 2304-58-7 IUPAC Name: **5-cyanopentanamide**

### Introduction

**5-Cyanopentanamide**, also known by its synonym 5-cyanovaleramide, is a bifunctional organic compound containing both a nitrile and an amide group. This unique structure makes it a valuable intermediate in the synthesis of various chemicals, most notably the herbicide azafenidin and as a precursor to 6-aminocaproic acid, a key component in the production of Nylon-6.<sup>[1]</sup> This technical guide provides a comprehensive overview of **5-cyanopentanamide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in research and industry.

### Chemical and Physical Properties

**5-Cyanopentanamide** is a white to off-white solid at room temperature. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	2304-58-7	
IUPAC Name	5-cyanopentanamide	
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> O	
Molecular Weight	126.16 g/mol	
Melting Point	66-67 °C	
Boiling Point	175-195 °C at 3 Torr	
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents	

## Spectroscopic Data

While experimental spectroscopic data for **5-cyanopentanamide** is not readily available in public databases, typical spectral characteristics can be predicted based on its functional groups.

### Predicted <sup>1</sup>H NMR Spectral Data

Protons	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
H <sub>2</sub> N-C(=O)-	5.5 - 7.5	br s	-
-CH <sub>2</sub> -C(=O)-	2.1 - 2.3	t	~7 Hz
-CH <sub>2</sub> -CN	2.3 - 2.5	t	~7 Hz
-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -	1.6 - 1.8	m	-

### Predicted <sup>13</sup>C NMR Spectral Data

Carbon	Chemical Shift (ppm)
-C(=O)NH <sub>2</sub>	175 - 180
-CN	118 - 122
-CH <sub>2</sub> -C(=O)-	34 - 38
-CH <sub>2</sub> -CN	16 - 20
-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -	24 - 28

## Predicted FT-IR Spectral Data

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity
N-H stretch (amide)	3100 - 3500	Strong, broad
C-H stretch (alkane)	2850 - 3000	Medium
C≡N stretch (nitrile)	2240 - 2260	Medium, sharp
C=O stretch (amide)	1640 - 1680	Strong
N-H bend (amide)	1550 - 1640	Medium

## Predicted Mass Spectrometry Data

In an electron ionization (EI) mass spectrum, the molecular ion peak (M<sup>+</sup>) for **5-cyanopentanamide** would be observed at an m/z of 126. Common fragmentation patterns would likely involve the loss of the amide group (CONH<sub>2</sub>) resulting in a fragment at m/z 82, and cleavage of the alkyl chain.

## Experimental Protocols

The primary and most efficient method for the synthesis of **5-cyanopentanamide** is the regioselective enzymatic hydrolysis of adiponitrile.

## Enzymatic Synthesis from Adiponitrile

This protocol utilizes the nitrile hydratase enzyme from *Rhodococcus erythropolis* to selectively hydrolyze one of the two nitrile groups of adiponitrile.

#### Materials:

- Adiponitrile
- Whole cells of *Rhodococcus erythropolis* containing nitrile hydratase
- Phosphate buffer (pH 7.4)
- Methanol
- High-Performance Liquid Chromatography (HPLC) system for analysis

#### Procedure:

- Prepare a suspension of *Rhodococcus erythropolis* cells in a 200 mM phosphate buffer (pH 7.4).
- In a temperature-controlled reactor at 30°C, add adiponitrile to the cell suspension to a final concentration of 20 mM.
- Maintain the reaction mixture under constant agitation.
- Monitor the progress of the reaction by taking aliquots at regular intervals (e.g., every 2 minutes).
- Quench the reaction in the aliquots by adding an equal volume of methanol.
- Centrifuge the quenched samples to pellet the cells.
- Analyze the supernatant by HPLC to determine the concentrations of adiponitrile, **5-cyanopentanamide**, and the byproduct adipamide.<sup>[1]</sup>
- The reaction is typically complete within 10 minutes, with over 95% selectivity for **5-cyanopentanamide**.<sup>[1][2]</sup>

## Applications in Drug Development and Agrochemicals

**5-Cyanopentanamide** serves as a crucial intermediate in the synthesis of the herbicide azafenidin.[1][2][3] The synthesis involves the conversion of the amide group of **5-cyanopentanamide** to a triazolinone ring system.

## Diagrams

Enzymatic Synthesis Workflow  
Chemical Relationships

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. High Regioselectivity Production of 5-Cyanovaleramide from Adiponitrile by a Novel Nitrile Hydratase Derived from Rhodococcus erythropolis CCM2595 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [CAS number and IUPAC name for 5-cyanopentanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041375#cas-number-and-iupac-name-for-5-cyanopentanamide]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)